

Application Notes and Protocols for Cell-Based Assays to Determine Pipamazine Activity

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Compound of Interest

Compound Name: *Pipamazine*

Cat. No.: *B031922*

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Introduction

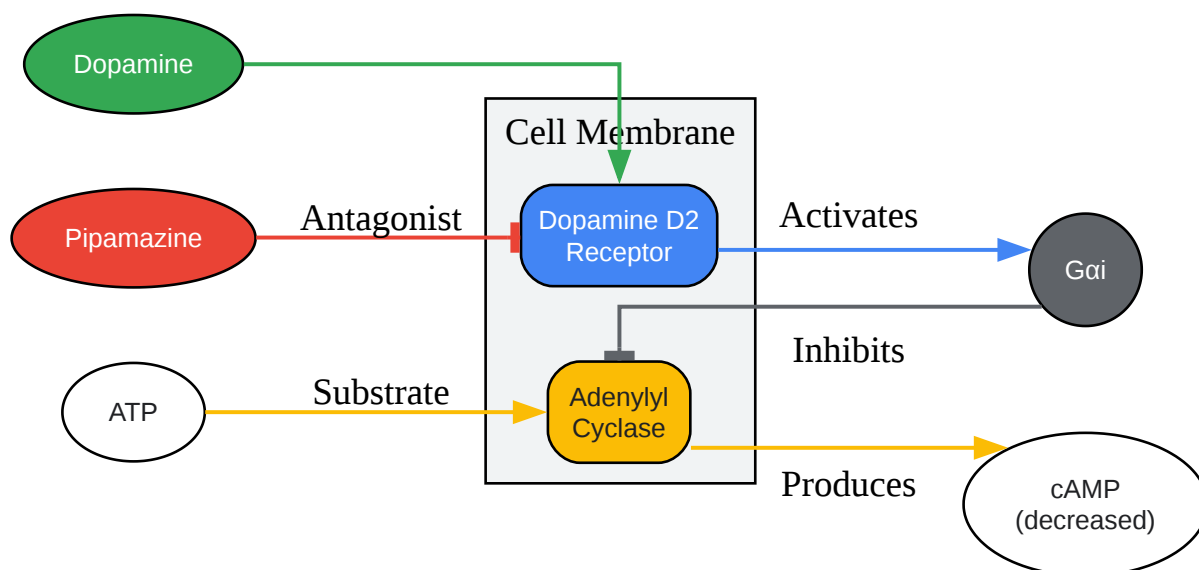
Pipamazine is a phenothiazine derivative that was formerly used as an antiemetic.[1] Like other compounds in this class, its mechanism of action is expected to involve antagonism of various G-protein coupled receptors (GPCRs), including dopamine, serotonin, and muscarinic acetylcholine receptors.[2] Due to its withdrawal from the market in 1969, there is limited publicly available data on its full pharmacological profile.[1] These application notes provide detailed protocols for cell-based assays to characterize the activity of **Pipamazine** and similar compounds at key receptor targets.

Key Cellular Targets and Signaling Pathways

Pipamazine's activity can be profiled by assessing its antagonist affinity for dopamine D2, serotonin 5-HT2A, and muscarinic acetylcholine M1 receptors.

Dopamine D2 Receptor Signaling

Dopamine D2 receptors are coupled to Gai proteins, which inhibit adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.



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Dopamine D2 receptor signaling pathway.

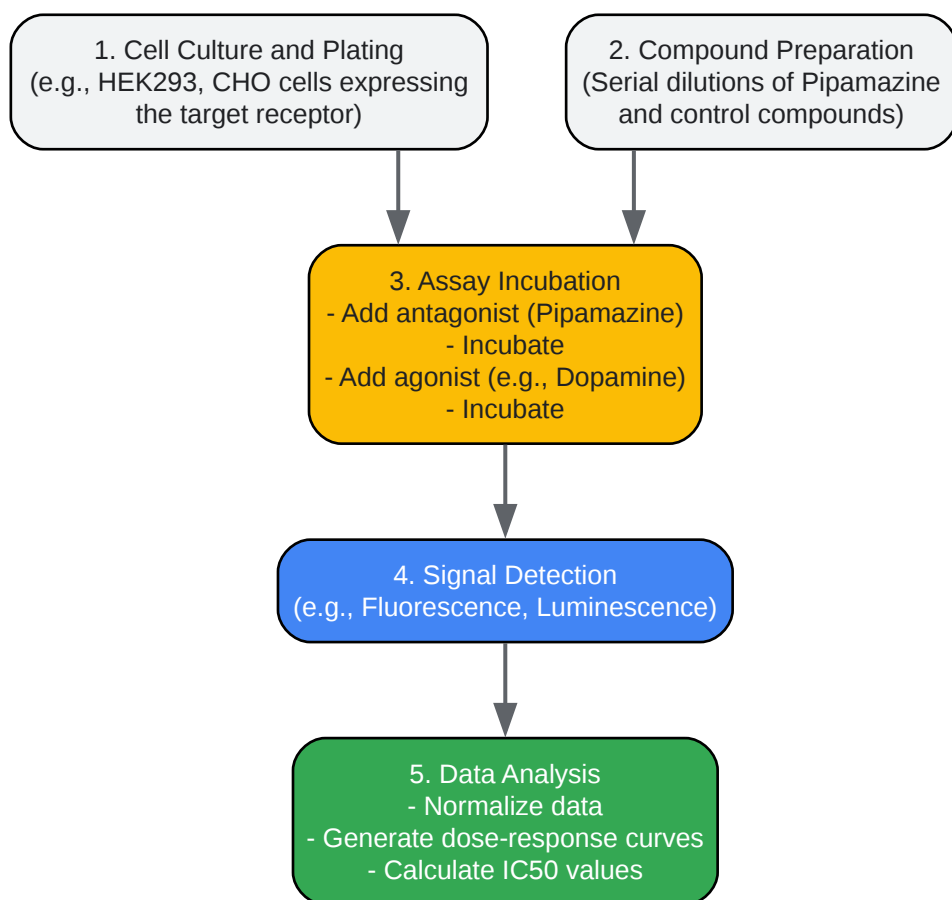
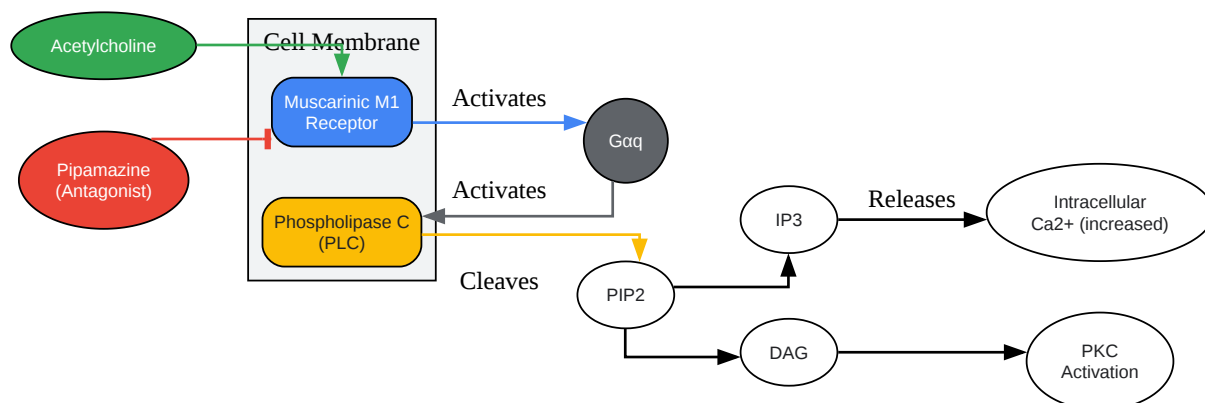
Serotonin 5-HT_{2A} Receptor Signaling

Serotonin 5-HT_{2A} receptors are coupled to Gα_q proteins, which activate phospholipase C (PLC). PLC then cleaves phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG), leading to an increase in intracellular calcium and activation of protein kinase C (PKC).

Serotonin 5-HT_{2A} receptor signaling pathway.

Muscarinic Acetylcholine M1 Receptor Signaling

Similar to 5-HT_{2A} receptors, muscarinic M1 receptors are coupled to Gα_q proteins, activating the PLC-IP₃-DAG pathway and leading to increased intracellular calcium.



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References

- 1. Pipamazine - Wikipedia [en.wikipedia.org]
- 2. cbijournal.com [cbijournal.com]
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